

# 4-Ethyl-2-methylaniline safety, hazards, and GHS classification

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## Compound of Interest

Compound Name: 4-Ethyl-2-methylaniline

Cat. No.: B3056488

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In-depth Technical Guide: Safety, Hazards, and GHS Classification of **4-Ethyl-2-methylaniline**

For Researchers, Scientists, and Drug Development Professionals

## Section 1: Executive Summary and Hazard Assessment Approach

**4-Ethyl-2-methylaniline** (CAS: 71757-56-7) is a substituted aniline derivative with potential applications in organic synthesis and pharmaceutical development.<sup>[1][2]</sup> However, a critical review of publicly available safety data reveals a significant gap: there is no comprehensive, officially registered GHS classification or detailed toxicological profile specifically for this compound. This absence of specific data necessitates a cautious and scientifically rigorous approach to hazard assessment.

This guide addresses this data gap by employing a toxicological read-across analysis. This method leverages data from structurally analogous chemicals to predict the hazard profile of **4-Ethyl-2-methylaniline**. The primary analogues selected for this assessment are:

- o-Toluidine (2-methylaniline): Shares the o-methylaniline core structure.
- 4-Ethylaniline: Shares the p-ethylaniline core structure.
- 2-Ethyl-6-methylaniline: An isomer, providing insight into the toxicological contribution of the substituent positions.

Based on the severe hazards associated with these analogues—including high acute toxicity, carcinogenicity, and organ damage—it is imperative to handle **4-Ethyl-2-methylaniline** as a substance of high concern.<sup>[3][4]</sup> This guide provides a provisional GHS classification and outlines stringent safety protocols that reflect the predicted hazard profile, ensuring a self-validating system of safety for laboratory professionals.

## Section 2: Physicochemical Properties

Understanding the basic physicochemical properties is foundational to a robust risk assessment.

Property	Value	Source
CAS Number	71757-56-7	<a href="#">[1][5]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	<a href="#">[1][5]</a>
Molecular Weight	135.21 g/mol	<a href="#">[1][5]</a>
Appearance	Predicted to be a liquid, possibly yellow to brown, may darken on exposure to air and light.	Inferred from analogues
Solubility	Predicted to be slightly soluble in water.	Inferred from analogues

## Section 3: Predicted GHS Classification and Hazard Analysis (via Read-Across)

A direct GHS classification for **4-Ethyl-2-methylaniline** is not available.<sup>[5]</sup> Therefore, a provisional classification is derived from the known hazards of its structural analogues.

### GHS Classification of Analogue Compounds

The following table summarizes the GHS classifications for key structural analogues, which form the basis of our predictive assessment.

Hazard Class	o-Toluidine (2-methylaniline)[5]	4-Ethylaniline	2-Ethyl-6-methylaniline[6]
Acute Toxicity, Oral	Category 3	Category 3	Category 4
Acute Toxicity, Dermal	Not Classified	Category 3	Category 4
Acute Toxicity, Inhalation	Category 3	Category 3	Category 4
Skin Corrosion / Irritation	Category 2 (Causes skin irritation)	No Data	No Data
Serious Eye Damage / Irritation	Category 1 or 2 (Causes serious eye damage/irritation)	No Data	No Data
Carcinogenicity	Category 1B (May cause cancer)	No Data	No Data
Specific Target Organ Toxicity (Repeated)	Not Classified	Category 2 (Blood, Hematopoietic System)	No Data
Hazardous to the Aquatic Environment (Acute)	Category 1	No Data	No Data
Hazardous to the Aquatic Environment (Chronic)	Category 1	No Data	Category 3

## Provisional GHS Classification for 4-Ethyl-2-methylaniline

Based on the data above, a conservative, provisional GHS classification for **4-Ethyl-2-methylaniline** is proposed. It is strongly recommended to handle the compound according to these hazards until specific data becomes available.

Hazard Class	Pictogram	Signal Word	Provisional Hazard Statement(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Skull and Crossbones	Danger	H301+H311+H331: Toxic if swallowed, in contact with skin, or if inhaled.
Carcinogenicity	Health Hazard	Danger	H350: May cause cancer.
Skin Corrosion / Irritation	Exclamation Mark	Warning	H315: Causes skin irritation.
Serious Eye Damage / Irritation	Exclamation Mark	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Repeated)	Health Hazard	Warning	H373: May cause damage to organs (likely blood and hematopoietic system) through prolonged or repeated exposure.
Hazardous to the Aquatic Environment	Environment	Warning	H411: Toxic to aquatic life with long lasting effects.

## In-Depth Hazard Analysis

- **Acute Toxicity:** Substituted anilines are well-known for their systemic toxicity. The primary mechanism involves absorption into the body, leading to the formation of methemoglobin, which impairs the oxygen-carrying capacity of the blood and can cause cyanosis (a bluish discoloration of the skin).[3] The onset of symptoms may be delayed. Given that both o-toluidine and 4-ethylaniline are classified as Category 3 (Toxic), it is prudent to assume **4-Ethyl-2-methylaniline** exhibits similar high acute toxicity.[5]
- **Carcinogenicity:** This is a critical concern. o-Toluidine is classified as a Category 1B carcinogen ("May cause cancer") and is listed by the EPA as a probable human carcinogen,

strongly associated with bladder cancer.[3][5] The structural similarity is significant, and therefore, **4-Ethyl-2-methylaniline** must be handled as a suspected carcinogen. All work must be conducted with stringent engineering controls to minimize exposure.

- Skin and Eye Irritation: o-Toluidine is known to cause serious eye irritation and skin irritation. [1][5] Anilines as a class can be readily absorbed through the skin, making dermal contact a significant route of exposure not just for local irritation but also for systemic toxicity.[3]
- Specific Target Organ Toxicity (Repeated Exposure) (STOT-RE): 4-Ethylaniline is known to cause damage to the blood and hematopoietic system through prolonged or repeated exposure. Chronic exposure to o-toluidine has been linked to anemia, spleen, and liver effects.[3] This suggests a high likelihood of similar target organ effects for **4-Ethyl-2-methylaniline**.

## Section 4: Safe Handling and Exposure Control Protocols

A self-validating safety system requires that protocols are designed to be effective even with incomplete data. The following protocols are based on the conservative, predicted hazard profile.

### Engineering Controls: The Primary Barrier

The causality behind mandating engineering controls is the high acute toxicity and suspected carcinogenicity of the compound. Personal protective equipment (PPE) is a last line of defense.

- Primary Handling: All weighing, transfers, and reactions involving **4-Ethyl-2-methylaniline**, whether neat or in solution, must be conducted inside a certified chemical fume hood.
- High-Energy Operations: Any procedures that could generate aerosols (e.g., sonication, vigorous mixing) should be performed in a containment device such as a glove box.
- Ventilation: Ensure the laboratory has a negative pressure differential relative to adjacent non-laboratory areas and that the ventilation system provides an adequate number of air changes per hour.

### Personal Protective Equipment (PPE)

- **Hand Protection:** Due to the high potential for dermal absorption, double-gloving is required. Use a heavier, chemical-resistant outer glove (e.g., nitrile, neoprene) over a thinner inner glove.[4] Gloves must be inspected before use and changed immediately if contamination is suspected.
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should also be worn over the goggles, especially when handling larger quantities (>50 mL) or during any transfer operation where splashing is possible.[3]
- **Skin and Body Protection:** A lab coat is required at all times. For tasks with a higher risk of splashes, a chemically resistant apron is also necessary. Do not wear shorts or open-toed shoes in the laboratory.
- **Respiratory Protection:** Not typically required if work is performed within a certified fume hood. If engineering controls fail or for emergency response, a full-face respirator with an organic vapor cartridge is necessary.[6]

## Storage and Disposal

- **Storage:** Store in a tightly sealed, clearly labeled container. The storage location should be a cool, dry, well-ventilated area designated for toxic and carcinogenic chemicals, away from incompatible materials such as strong oxidizing agents and acids.
- **Disposal:** All waste containing **4-Ethyl-2-methylaniline** must be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations. Do not dispose of down the drain.

## Section 5: Emergency and First-Aid Procedures

Rapid and correct response to an exposure is critical.

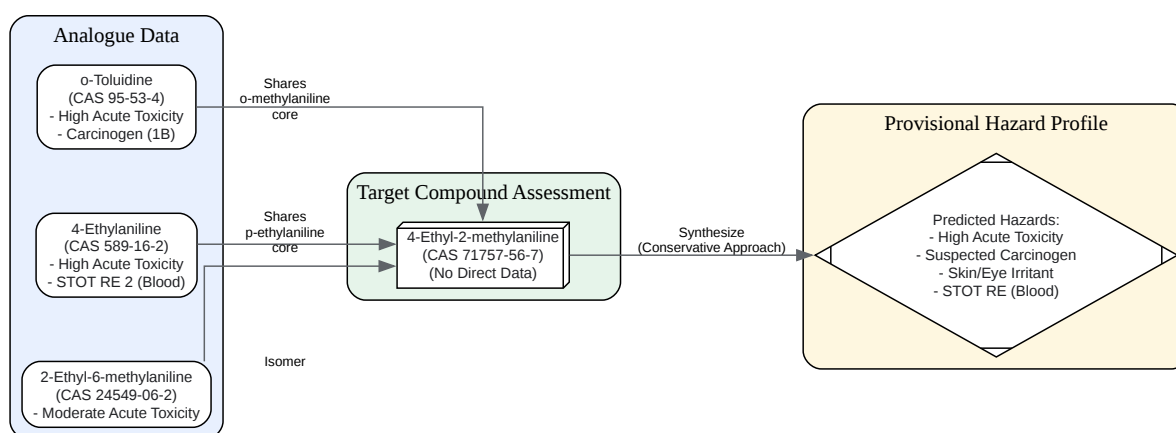
- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[4]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical

attention.[4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention immediately.[1]

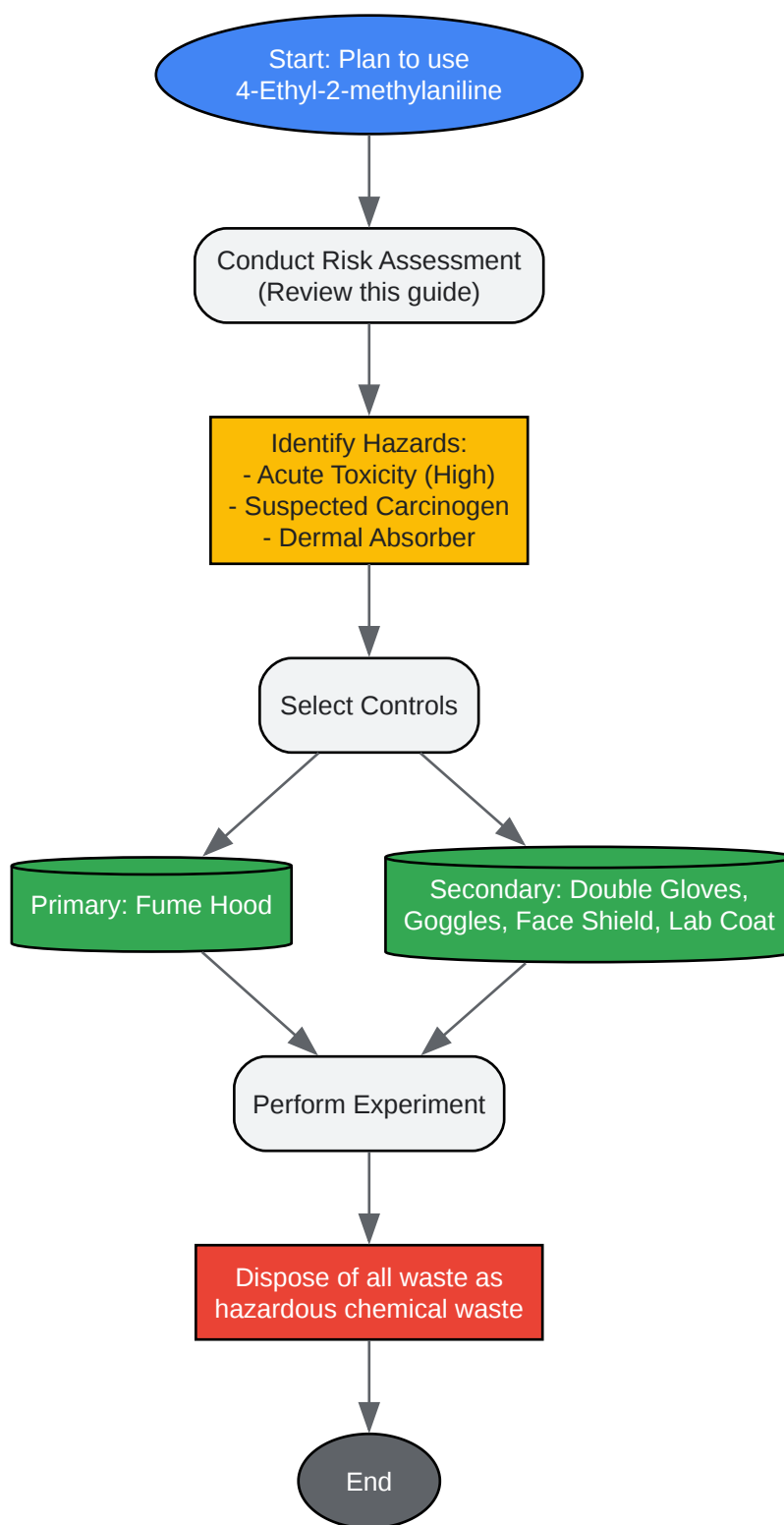
## Section 6: Experimental Workflow Visualization

The following diagrams illustrate the logical frameworks underpinning the safety recommendations in this guide.



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Caption: Logic diagram for the read-across hazard assessment of **4-Ethyl-2-methylaniline**.



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Caption: Decision workflow for safely handling chemicals with predicted high hazards.



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